

Health and safety considerations for handling 1-bromoethyl acetate

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Compound of Interest

Compound Name: 1-bromoethyl Acetate

Cat. No.: B138604

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Health and Safety Guide for 1-Bromoethyl Acetate

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the health and safety considerations for handling **1-bromoethyl acetate** (CAS No. 40258-78-4). The information is intended to support risk assessments and the implementation of safe laboratory practices.

Chemical Identification and Properties

1-Bromoethyl acetate is a haloalkyl ester utilized in chemical synthesis, including as an intermediate in the preparation of antibiotics like Cefuroxime axetil.^[1]

| Property | Value | Source |
|-------------------|--|--------------|
| Molecular Formula | C4H7BrO2 | [2][3] |
| Molecular Weight | 167.00 g/mol | [3] |
| CAS Number | 40258-78-4 | [1][2][3][4] |
| Appearance | Liquid | |
| Density | 1.496 g/cm ³ | [2] |
| Synonyms | 1-Acetoxy Ethyl Bromide, 1-Bromoethylacetate | [2] |

Hazard Identification and Classification

1-Bromoethyl acetate is classified as a hazardous substance. The following table summarizes its GHS classification.

| Hazard Class | Category | Hazard Statement |
|--|----------|--|
| Flammable liquids | 3 | H226: Flammable liquid and vapor |
| Skin corrosion/irritation | 2 | H315: Causes skin irritation |
| Serious eye damage/eye irritation | 2A | H319: Causes serious eye irritation |
| Specific target organ toxicity — single exposure; Respiratory tract irritation | 3 | H335: May cause respiratory irritation |

Source:[3]

Signal Word: Warning[3]

Hazard Pictograms:

- Flame

- Irritant

Toxicological Information

While specific quantitative toxicity data such as LD50 or LC50 values for **1-bromoethyl acetate** are not readily available in the provided search results, the hazard classification indicates significant health risks upon exposure. It is also identified as a lachrymator, a substance that causes tearing.^[5] The closely related compound, ethyl bromoacetate, is known to be highly toxic and may be fatal if inhaled.^[6]

Experimental Protocols

Detailed experimental protocols for the toxicological assessment of **1-bromoethyl acetate** were not found in the initial search. For a comprehensive safety evaluation, the following standard OECD guidelines for chemical testing should be considered:

- Acute Oral Toxicity: OECD Guideline 423
- Acute Dermal Toxicity: OECD Guideline 402
- Acute Inhalation Toxicity: OECD Guideline 403
- Skin Irritation/Corrosion: OECD Guideline 404
- Eye Irritation/Corrosion: OECD Guideline 405

Safe Handling and Storage

Adherence to proper handling and storage procedures is critical to minimize exposure risks.

Handling:

- Work in a well-ventilated area, preferably under a chemical fume hood.^[2]^[5]
- Avoid contact with skin and eyes.^[2]^[4]
- Wear suitable protective clothing.^[2]
- Avoid the formation of dust and aerosols.^[2]^[4]

- Use non-sparking tools and take precautionary measures against static discharge.[\[2\]](#)[\[5\]](#)
- Wash hands thoroughly after handling.[\[4\]](#)[\[5\]](#)
- Do not eat, drink, or smoke when using this product.[\[5\]](#)

Storage:

- Store in a tightly closed container in a dry, cool, and well-ventilated place.[\[2\]](#)[\[5\]](#)
- Keep away from heat, sparks, and open flames.[\[5\]](#)
- Store locked up.[\[5\]](#)
- Store apart from incompatible materials such as acids, bases, and reducing agents.[\[2\]](#)[\[5\]](#)

Exposure Controls and Personal Protective Equipment (PPE)

Engineering controls and personal protective equipment are essential to prevent exposure.

| Control Parameter | Recommendation |
|------------------------|--|
| Engineering Controls | * Ensure adequate ventilation.[2][5] * Use of a chemical fume hood is recommended.[5] * Eyewash stations and safety showers should be readily accessible.[5][7] |
| Eye/Face Protection | * Wear tightly fitting safety goggles with side-shields conforming to EN 166 (EU) or NIOSH (US) standards.[2] * A face shield may also be necessary.[4] |
| Skin Protection | * Handle with gloves that have been inspected prior to use.[2][4] * Wear fire/flammable resistant and impervious clothing.[2] |
| Respiratory Protection | * If exposure limits are exceeded or irritation is experienced, use a full-face respirator with an appropriate filter cartridge (e.g., Type A for organic gases and vapors).[2][5] |

First Aid Measures

In the event of exposure, immediate medical attention is required.[5]

| Exposure Route | First Aid Procedure |
|----------------|--|
| Inhalation | Move the victim to fresh air. If breathing is difficult, give oxygen. If not breathing, give artificial respiration. Consult a doctor immediately. Do not use mouth-to-mouth resuscitation if the chemical was ingested or inhaled.[2] |
| Skin Contact | Take off contaminated clothing immediately. Wash off with soap and plenty of water. Consult a doctor.[2][4] |
| Eye Contact | Rinse with pure water for at least 15 minutes. Consult a doctor.[2] |
| Ingestion | Rinse mouth with water. Do not induce vomiting. Never give anything by mouth to an unconscious person. Call a doctor or Poison Control Center immediately.[2] |

Firefighting and Accidental Release Measures

Firefighting:

- Suitable Extinguishing Media: Use dry chemical, carbon dioxide, or alcohol-resistant foam.[2][5]
- Specific Hazards: Flammable liquid and vapor.[3] Containers may explode when heated.[5] Vapors may form explosive mixtures with air and travel to a source of ignition and flash back.[5] Hazardous combustion products include carbon monoxide, carbon dioxide, and hydrogen bromide.[5]
- Protective Equipment: Wear a self-contained breathing apparatus (SCBA) and full protective gear.[2][5]

Accidental Release:

- Personal Precautions: Evacuate personnel to a safe area.^[2] Ensure adequate ventilation.^[2] Avoid breathing vapors, mist, or gas.^[2] Use personal protective equipment.^[2] Remove all sources of ignition.^[2]^[5]
- Environmental Precautions: Prevent further leakage or spillage if safe to do so. Do not let the chemical enter drains.^[2]
- Containment and Cleanup: Use a non-combustible absorbent material to soak up the spill and place it in a suitable, closed container for disposal.^[8]^[9] Use spark-proof tools and explosion-proof equipment.^[2]^[5]

Stability and Reactivity

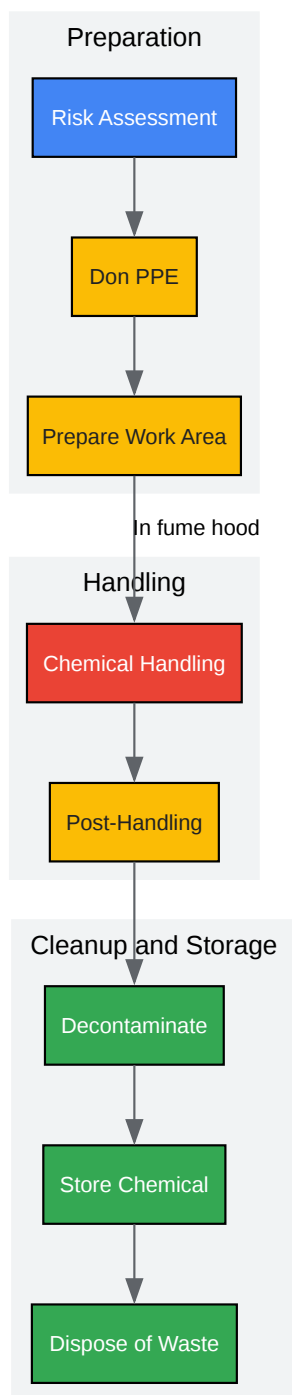
- Reactivity: A significant amount of heat and gas was generated upon the addition of methanol to 1-acetoxyethyl bromide at 25°C.^[3]
- Chemical Stability: Stable under recommended storage conditions.
- Incompatible Materials: Acids, bases, and reducing agents.^[5]
- Hazardous Decomposition Products: When heated to decomposition, it may emit highly toxic fumes of hydrogen bromide.^[10]

Disposal Considerations

Dispose of this material and its container at a licensed chemical destruction plant or by controlled incineration with flue gas scrubbing.^[2] Do not contaminate water, foodstuffs, feed, or seed by storage or disposal.^[2] Do not discharge into sewer systems.^[2] Contaminated packaging should be triple-rinsed and offered for recycling or reconditioning.^[2]

Visualizations

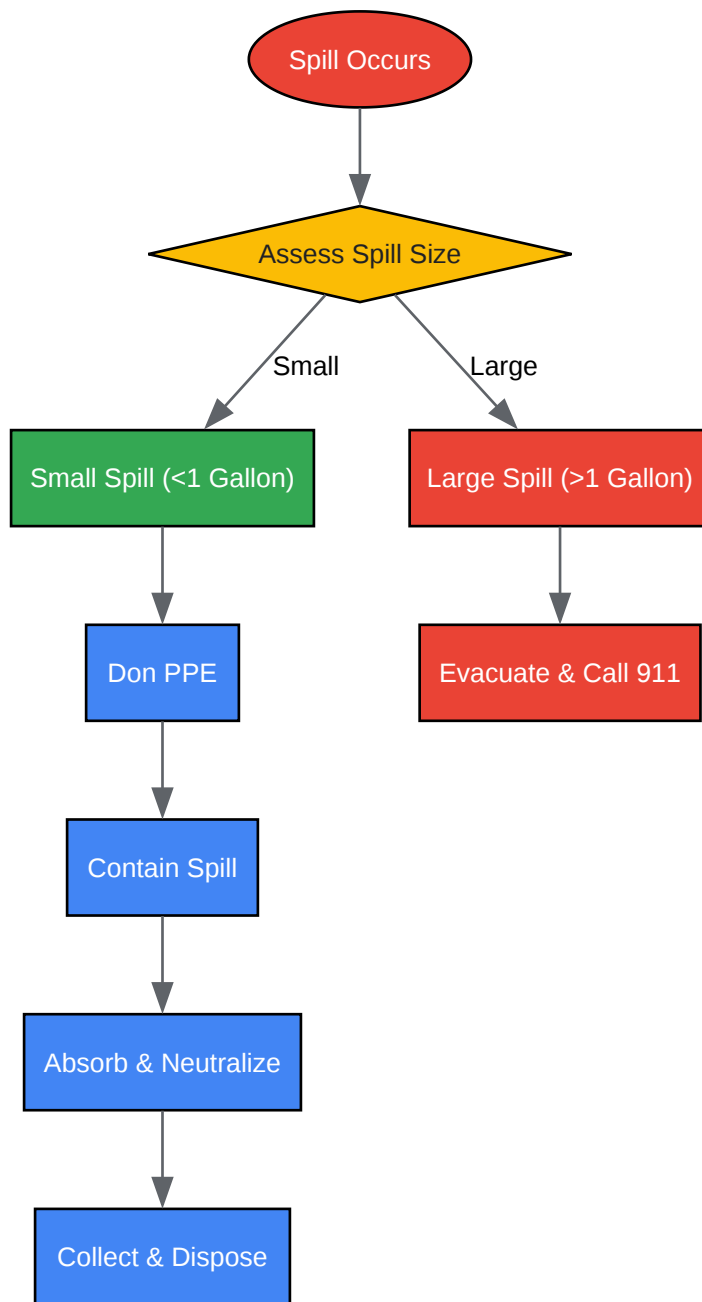
Workflow for Handling 1-Bromoethyl Acetate



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Caption: A general workflow for the safe handling of **1-bromoethyl acetate**.

Logic for 1-Bromoethyl Acetate Spill Response



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Caption: Decision-making process for responding to a **1-bromoethyl acetate** spill.

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